

Comprehensive Analytical Characterization of 3-(2-Phenylethyl)benzoic acid: A Multi-technique Approach

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Compound of Interest

Compound Name: 3-(2-Phenylethyl)benzoic acid

CAS No.: 161373-05-3

Cat. No.: B063078

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Abstract

This application note provides a detailed guide to the analytical methods for the comprehensive characterization of **3-(2-Phenylethyl)benzoic acid** (CAS No. 161373-05-3). As a key intermediate in the synthesis of various organic compounds and potentially in pharmaceutical development, rigorous verification of its identity, purity, and physicochemical properties is paramount.^[1] This document outlines a multi-technique approach, leveraging chromatography and spectroscopy to provide a holistic and robust analytical workflow. Protocols for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy are detailed. This guide is intended for researchers, quality control analysts, and drug development professionals who require validated methods for the characterization of this and structurally similar compounds.

Introduction and Physicochemical Profile

3-(2-Phenylethyl)benzoic acid is a derivative of benzoic acid featuring a phenylethyl group at the meta position of the benzene ring. Its unique structure makes it a valuable building block in organic synthesis.^[1] The accurate determination of its chemical and physical properties is the foundational step for its application in any field, ensuring reproducibility and quality in downstream processes.

A validated analytical workflow is critical for:

- Identity Confirmation: Unambiguously verifying the molecular structure.
- Purity Assessment: Quantifying the target compound and identifying any process-related impurities or degradation products.
- Stability Studies: Assessing the degradation of the compound under various stress conditions.

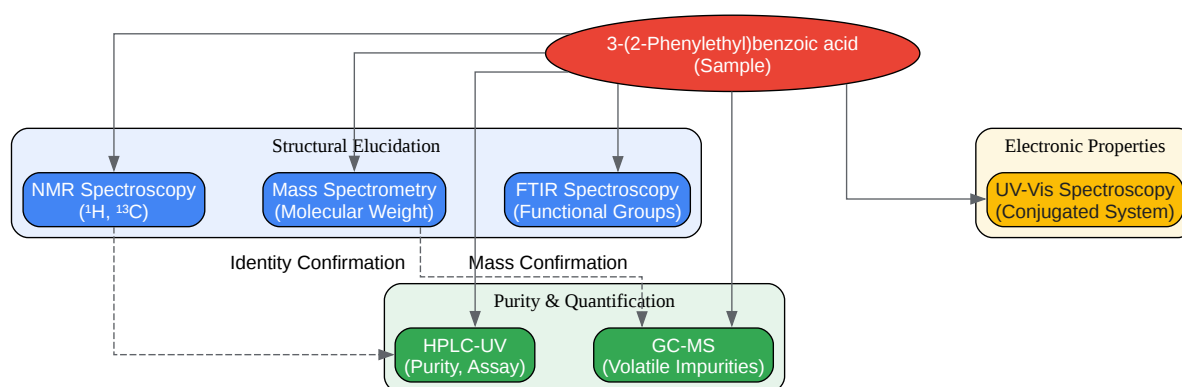
The fundamental physicochemical properties of **3-(2-Phenylethyl)benzoic acid** are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₁₅ H ₁₄ O ₂	^[1]
Molecular Weight	226.27 g/mol	^[1]
CAS Number	161373-05-3	^[1]
Predicted Boiling Point	373.2 ± 21.0 °C	^[1]
Predicted Density	1.157 ± 0.06 g/cm ³	^[1]
Predicted pKa	4.27 ± 0.10	^[1]

Note: Some properties are predicted values from computational models and should be confirmed experimentally where critical.

Integrated Analytical Workflow

A multi-technique approach is recommended for a comprehensive characterization. Spectroscopic methods provide structural information, while chromatographic methods are ideal for assessing purity. The relationship between these techniques in a typical characterization workflow is illustrated below.



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Caption: Integrated workflow for compound characterization.

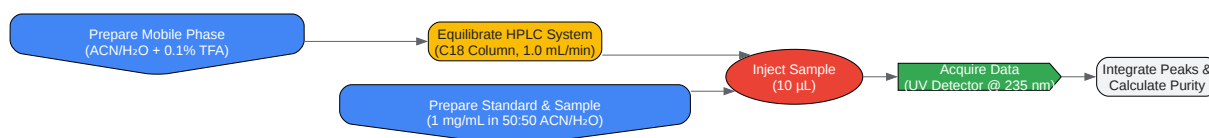
Chromatographic Methods for Purity and Assay

Chromatography is the gold standard for separating a compound from its impurities, allowing for accurate quantification.

High-Performance Liquid Chromatography (HPLC)

Principle: HPLC separates compounds based on their differential partitioning between a liquid mobile phase and a solid stationary phase. For **3-(2-Phenylethyl)benzoic acid**, a reversed-phase method is ideal, where the stationary phase is nonpolar (e.g., C18) and the mobile phase is polar.

Causality Behind Method Choices: The combination of a phenyl ring and a carboxylic acid group gives the molecule moderate polarity. A C18 column provides sufficient nonpolar character for retention, while an acidified water/acetonitrile mobile phase ensures the carboxylic acid is protonated, leading to sharp, symmetrical peaks. UV detection is highly effective due to the strong absorbance of the aromatic rings.[2][3]



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Caption: HPLC analysis workflow from preparation to result.

Protocol: HPLC-UV for Purity Analysis

- Instrumentation & Conditions:
 - HPLC System: A standard HPLC system with a UV detector.
 - Column: C18, 250 mm x 4.6 mm, 5 µm particle size.[4]
 - Mobile Phase A: Deionized water with 0.1% Trifluoroacetic Acid (TFA).
 - Mobile Phase B: Acetonitrile with 0.1% Trifluoroacetic Acid (TFA).
 - Gradient: 60% B to 95% B over 15 minutes, hold for 5 minutes, then return to initial conditions.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 235 nm.[3]

- Column Temperature: 30 °C.
- Injection Volume: 10 µL.
- Sample Preparation:
 - Accurately weigh approximately 10 mg of **3-(2-Phenylethyl)benzoic acid** and dissolve in 10 mL of a 50:50 acetonitrile/water mixture to create a 1 mg/mL stock solution.
 - Filter the solution through a 0.45 µm syringe filter before injection.[5]
- Method Validation:
 - Specificity: Analyze a blank (diluent) to ensure no interfering peaks are present at the retention time of the main analyte.
 - Linearity: Prepare a series of standards (e.g., 5, 25, 50, 100, 250 µg/mL) and inject them to construct a calibration curve. A correlation coefficient (R^2) of >0.999 is expected.[6]
 - Accuracy: Perform a recovery study by spiking a known amount of the standard into a sample matrix. Recoveries should be within 98-102%.[6]
 - Precision: Perform repeat injections (n=6) of a single standard solution. The relative standard deviation (RSD) of the peak area should be <2%.

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS is ideal for identifying and quantifying volatile and semi-volatile compounds. For polar analytes like carboxylic acids, derivatization is often necessary to increase volatility and prevent poor peak shape.[7]

Causality Behind Method Choices: The carboxylic acid group makes the molecule polar and prone to adsorption on the GC column, leading to tailing.[7] Converting the -COOH group to a less polar ester, such as a trimethylsilyl (TMS) ester, mitigates this issue. A non-polar column like a DB-5 is suitable for separating the derivatized analyte from other non-polar impurities.[8] Mass spectrometry provides definitive identification based on the molecular ion and fragmentation pattern.

Protocol: GC-MS for Impurity Profiling (with Derivatization)

- Instrumentation & Conditions:
 - GC-MS System: Standard GC with a Mass Selective Detector.
 - Column: DB-5 or equivalent (5%-phenyl)-methylpolysiloxane, 30 m x 0.25 mm ID, 0.25 μ m film thickness.[8]
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Program: 100 °C (hold 2 min), ramp to 280 °C at 15 °C/min, hold for 10 min.
 - Injector Temperature: 250 °C.
 - MS Transfer Line: 280 °C.
 - Ion Source: Electron Ionization (EI) at 70 eV.[9]
 - Scan Range: 40-450 m/z.
- Derivatization and Sample Preparation:
 - Accurately weigh 1 mg of the sample into a 2 mL GC vial.
 - Add 500 μ L of a suitable solvent (e.g., Pyridine).
 - Add 100 μ L of a silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide - BSTFA with 1% TMCS).
 - Cap the vial and heat at 70 °C for 30 minutes.[7]
 - Cool to room temperature before injection (1 μ L).

Spectroscopic Methods for Structural Elucidation

Spectroscopy provides fingerprint information about the molecule's structure, functional groups, and electronic system.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy exploits the magnetic properties of atomic nuclei (^1H and ^{13}C) to provide detailed information about the molecular structure, connectivity, and chemical environment of atoms. It is the most powerful technique for unambiguous structure confirmation.

Data Interpretation for **3-(2-Phenylethyl)benzoic acid**:

- ^1H NMR:
 - Carboxylic Acid Proton ($-\text{COOH}$): A broad singlet far downfield, typically >10 ppm. Its broadness is due to hydrogen bonding and chemical exchange.[\[10\]](#)
 - Aromatic Protons: Multiple signals in the 7.2-8.0 ppm region. The protons on the benzoic acid ring will show a different substitution pattern from the five equivalent protons of the terminal phenyl ring.
 - Ethyl Bridge ($-\text{CH}_2-\text{CH}_2-$): Two triplets in the 2.8-3.2 ppm region, integrating to 2H each, forming a characteristic A_2B_2 system.
- ^{13}C NMR:
 - Carbonyl Carbon ($-\text{COOH}$): A signal in the 165-175 ppm region.[\[11\]](#)
 - Aromatic Carbons: Multiple signals between 125-145 ppm. Due to symmetry, the terminal phenyl ring will show fewer signals than the substituted benzoic acid ring.[\[11\]](#)
 - Aliphatic Carbons ($-\text{CH}_2-\text{CH}_2-$): Two distinct signals in the 30-40 ppm region.

Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Dissolve 5-10 mg of the sample in ~ 0.7 mL of a deuterated solvent (e.g., CDCl_3 or $\text{DMSO}-d_6$) in an NMR tube. $\text{DMSO}-d_6$ is often preferred for carboxylic acids to ensure the acidic proton is observable.
- Acquisition Parameters (^{13}C):

- Pulse Angle: 30-45 degrees.
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2-5 seconds.
- Number of Scans: ≥ 1024 to achieve a good signal-to-noise ratio.[10]
- Decoupling: Use proton decoupling.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy measures the absorption of infrared radiation by a molecule, which excites molecular vibrations. Specific functional groups have characteristic absorption frequencies, making FTIR an excellent tool for identifying their presence.[12]

Expected Characteristic Absorptions:

- O-H Stretch (Carboxylic Acid): A very broad band from $2500\text{--}3300\text{ cm}^{-1}$. [13]
- C-H Stretch (Aromatic): Sharp peaks just above 3000 cm^{-1} .
- C-H Stretch (Aliphatic): Sharp peaks just below 3000 cm^{-1} .
- C=O Stretch (Carboxylic Acid): An intense, sharp peak between $1690\text{--}1760\text{ cm}^{-1}$. [14][15]
- C=C Stretch (Aromatic): Peaks in the $1450\text{--}1600\text{ cm}^{-1}$ region.

Protocol: FTIR-ATR

- Instrumentation: An FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- Sample Preparation: Place a small amount of the solid powder directly onto the ATR crystal.
- Data Acquisition: Collect a background spectrum of the clean ATR crystal. Then, collect the sample spectrum over a range of $4000\text{--}400\text{ cm}^{-1}$.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Principle: UV-Vis spectroscopy measures the absorption of UV or visible light, which corresponds to the excitation of electrons to higher energy orbitals. It is particularly useful for analyzing compounds with conjugated π -electron systems, such as aromatic rings.[\[16\]](#)

Causality and Interpretation: The two phenyl rings in **3-(2-Phenylethyl)benzoic acid** constitute its chromophore. Aromatic compounds typically display a strong absorption band near 205 nm and a less intense, structured band in the 255-275 nm range, which is a clear indicator of the aromatic system.[\[2\]](#)[\[17\]](#)

Protocol: UV-Vis Analysis

- Sample Preparation: Prepare a dilute solution of the compound (e.g., 10 $\mu\text{g/mL}$) in a UV-transparent solvent like ethanol or methanol.
- Data Acquisition: Use a dual-beam spectrophotometer. Fill one cuvette with the solvent (as a blank) and the other with the sample solution.
- Scan: Scan the sample from 400 nm down to 200 nm to identify the wavelength of maximum absorbance (λ_{max}).

Conclusion

The analytical methods detailed in this application note provide a robust and comprehensive framework for the characterization of **3-(2-Phenylethyl)benzoic acid**. The orthogonal nature of the techniques—combining the separation power of chromatography with the structural elucidation capabilities of spectroscopy—ensures a high degree of confidence in the identity, purity, and quality of the material. These protocols are designed to be self-validating and can be adapted for routine quality control, stability testing, and research applications in various scientific and industrial settings.

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